

Molecular weight and formula of Diboron dioxide

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Compound of Interest

Compound Name: Diboron dioxide

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Technical Guide: Diboron Dioxide (B₂O₂)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diboron dioxide (B₂O₂) is a linear molecule of significant interest in high-temperature chemistry and materials science. This guide provides a comprehensive overview of its fundamental properties, a detailed experimental protocol for its synthesis and characterization, and a summary of its known reactivity.

Core Molecular Properties

The fundamental molecular properties of **Diboron dioxide** are summarized in the table below.

Property	Value	Reference
Chemical Formula	B ₂ O ₂	[1] [2] [3]
Molecular Weight	53.621 g/mol	[2] [3]
CAS Number	13766-28-4	[2] [3]
Canonical SMILES	O=BB=O	
Molecular Structure	Linear, D _{∞h} symmetry (O=B-B=O)	
Physical State	Gas (at high temperatures)	[1]

Experimental Protocols

Synthesis of Gas-Phase Diboron Dioxide

Diboron dioxide is a high-temperature species that is typically synthesized in the gas phase for spectroscopic studies. The most common method involves the reaction of elemental boron with boron trioxide at elevated temperatures under vacuum.^[1] A generalized protocol using a Knudsen effusion cell coupled with a mass spectrometer is described below.

Objective: To generate a molecular beam of **Diboron dioxide** for analysis.

Materials:

- High-purity elemental boron powder
- High-purity boron trioxide (B₂O₃) powder
- Knudsen cell (typically made of a refractory material like tungsten or tantalum)
- High-temperature furnace capable of reaching >1300 K
- High-vacuum system
- Mass spectrometer

Procedure:

- Sample Preparation: A mixture of elemental boron and boron trioxide powders is prepared.
- Loading the Knudsen Cell: The powder mixture is loaded into the Knudsen cell.
- System Assembly: The Knudsen cell is placed inside the high-temperature furnace, which is integrated into a high-vacuum chamber. The chamber is connected to the mass spectrometer.
- Evacuation: The system is evacuated to a high vacuum to minimize interference from atmospheric gases.

- Heating: The furnace is gradually heated to the desired reaction temperature, typically in the range of 1300 K to 1500 K.^[1]
- Vaporization: At these temperatures, the reaction between boron and boron trioxide produces a vapor that effuses from the small orifice of the Knudsen cell, forming a molecular beam. The primary vapor species under these conditions is **Diboron dioxide** (B₂O₂).^[1]
- Analysis: The molecular beam is directed into the ion source of the mass spectrometer for detection and analysis of the gaseous species.

Characterization by Matrix Isolation Spectroscopy

To study the spectroscopic properties of the reactive B₂O₂ molecule, it can be trapped in an inert gas matrix at cryogenic temperatures.

Objective: To isolate and obtain the infrared spectrum of **Diboron dioxide**.

Materials:

- Apparatus for gas-phase synthesis of B₂O₂ (as described above)
- Cryostat with a cold window (e.g., CsI)
- Inert matrix gas (e.g., Argon)
- Infrared spectrometer

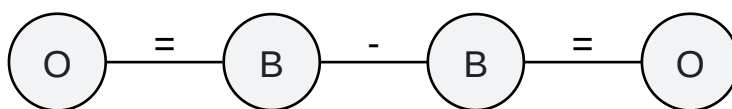
Procedure:

- Generation of B₂O₂: A stream of gaseous B₂O₂ is produced as described in the previous protocol.
- Matrix Gas Co-deposition: The B₂O₂ vapor is mixed with a large excess of the inert matrix gas (e.g., Ar).
- Deposition: The gas mixture is directed towards the cold window of the cryostat, which is maintained at a very low temperature (typically around 10-20 K).

- **Matrix Formation:** The gases condense on the cold window, forming a solid, inert matrix in which individual B₂O₂ molecules are trapped and isolated.
- **Spectroscopic Analysis:** The infrared spectrum of the matrix-isolated B₂O₂ can then be recorded.

Molecular Structure and Formation

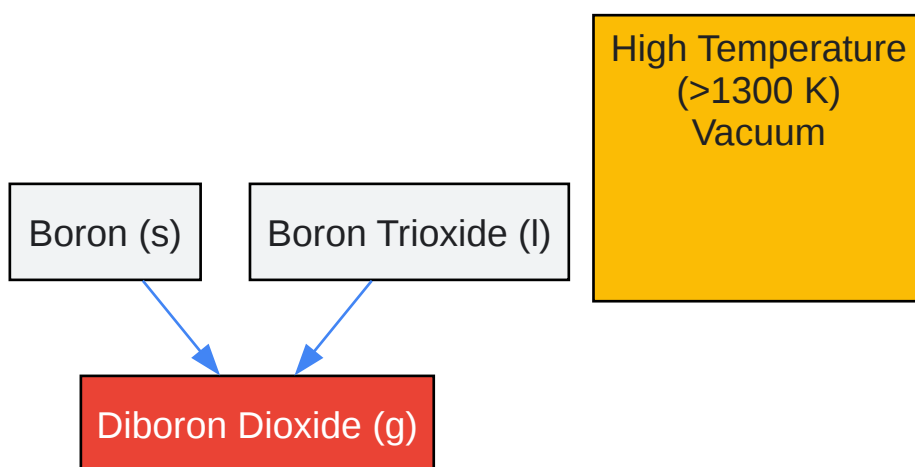
The molecular structure of **Diboron dioxide** is linear with a D_{∞h} point group symmetry. The bonding can be represented as O=B-B=O.



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Molecular structure of **Diboron dioxide**.

The formation of **Diboron dioxide** from the high-temperature reaction of boron and boron trioxide can be visualized as follows:



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Formation of **Diboron dioxide**.

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